

Amyl Isobutyrate: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Amyl isobutyrate, also known as pentyl 2-methylpropanoate, is an organic ester recognized for its characteristic fruity aroma, reminiscent of apples, pears, and bananas.[1][2] This compound is a key ingredient in the flavor and fragrance industries and also finds applications in cosmetics and pharmaceuticals as a perfuming or flavoring agent.[2][3] This technical guide provides an in-depth overview of amyl isobutyrate, including its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and visual workflows to elucidate these processes.

Physicochemical Properties of Amyl Isobutyrate

A summary of the key physicochemical properties of amyl isobutyrate is presented in the table below for easy reference and comparison.



Property	Value	Reference
CAS Number	2445-72-9	[1][2][4][5][6]
Molecular Formula	C ₉ H ₁₈ O ₂	[1][2][4][5][6]
Molecular Weight	158.24 g/mol	[1][2][3][4][6]
Appearance	Colorless liquid	[4][5]
Odor Profile	Fruity, apple, sweet, pineapple, tropical	[1][6]
Boiling Point	175 - 177 °C	[5]
Flash Point	59.44 °C	[3][4]
Density	0.853 - 0.862 g/cm³ @ 20- 25°C	[3][4]
Refractive Index	1.391 - 1.421 @ 20°C	[3][4][5]
Solubility	Soluble in ethanol	[3]
Vapor Pressure	~1.09 mmHg @ 25°C	[3]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of amyl isobutyrate, providing a framework for laboratory application.

Enzymatic Synthesis of Amyl Isobutyrate

Enzymatic synthesis is favored for its high specificity and milder reaction conditions, aligning with green chemistry principles.[4] The following protocol is a general guideline using an immobilized lipase.

Materials and Equipment:

- Enzyme: Immobilized lipase (e.g., Lipozyme TL IM, Novozym 435)[4]
- Substrates: Isoamyl alcohol (Isopentyl alcohol) and Butyric acid[4]



- Solvent (optional): n-Heptane or n-Hexane[4]
- Apparatus: Shaking incubator or magnetic stirrer with temperature control, reaction vessels,
 Gas Chromatograph (GC) for analysis, rotary evaporator.[4]

Procedure:

- Reaction Setup: In a screw-capped flask, combine isoamyl alcohol and butyric acid. If a solvent is used, dissolve the substrates in n-heptane.[5]
- Enzyme Addition: Add the immobilized lipase to the substrate mixture. The enzyme-to-substrate ratio can be optimized for specific conditions.[3]
- Incubation: Place the reaction vessel in a shaking incubator or on a magnetic stirrer at a controlled temperature (e.g., 45°C) and agitation speed (e.g., 240 rpm).[6]
- Reaction Monitoring: Periodically withdraw small aliquots from the reaction mixture to monitor the progress. Analyze the samples using Gas Chromatography (GC) to determine the concentration of amyl isobutyrate.[4]
- Product Recovery: Once the reaction reaches the desired conversion, separate the immobilized enzyme from the mixture by filtration for potential reuse.[4]
- Purification: Remove the solvent (if used) under reduced pressure with a rotary evaporator.
 The crude product can be further purified by vacuum distillation if necessary.[4]

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Amyl Isobutyrate

GC-MS is a powerful technique for the identification and quantification of amyl isobutyrate.

Instrumentation and Conditions:

 Gas Chromatograph: Equipped with a Flame Ionization Detector (FID) or Mass Spectrometer (MS).



- Column: A capillary column suitable for ester analysis (e.g., HP-5, SLB-IL76i, or HP-INNOWAX).[7][8]
- Carrier Gas: Helium or Hydrogen.[7]
- Oven Temperature Program: An example program could be: start at 80°C, hold for 2 minutes, then ramp to 200°C at 10°C/min.[4] This can be optimized based on the specific column and analytes.
- Injector and Detector Temperature: Typically set around 250°C.[7]

Sample Preparation:

- Standard Solutions: Prepare a series of calibration standards of amyl isobutyrate in a suitable solvent like hexane or methylene dichloride.[1]
- Internal Standard: Add a constant concentration of an internal standard to each calibration standard and sample to ensure accurate quantification.[1]
- Sample Dilution: For clean samples, a direct dilution with the chosen solvent may be sufficient. For more complex matrices, a liquid-liquid extraction may be necessary.[1]

Analysis Procedure:

- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample or standard into the GC. [4]
- Data Acquisition: Run the GC-MS method and acquire the data.
- Quantification: Construct a calibration curve by plotting the ratio of the peak area of amyl
 isobutyrate to the peak area of the internal standard against the concentration of the
 standards. Use this curve to determine the concentration of amyl isobutyrate in the samples.
 [1]

Visualized Workflows

The following diagrams, generated using Graphviz, illustrate the workflows for the synthesis and analysis of amyl isobutyrate.



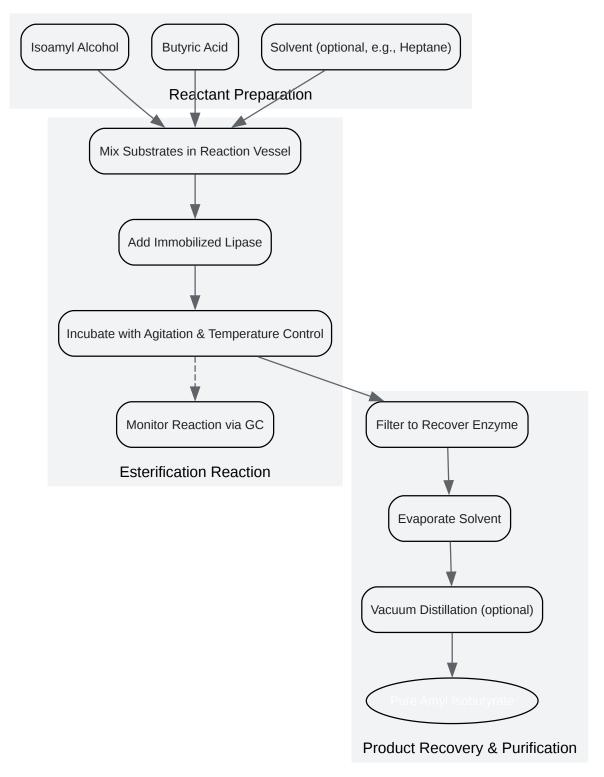


Fig. 1: Enzymatic Synthesis Workflow

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Caption: Workflow for the enzymatic synthesis of amyl isobutyrate.



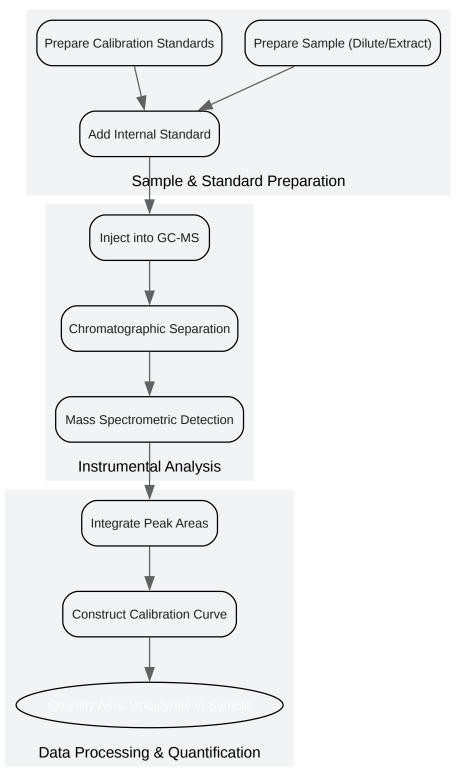


Fig. 2: GC-MS Analysis Workflow

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Caption: Workflow for the GC-MS analysis of amyl isobutyrate.



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